

Essential Safety and Operational Guide for 2-(3-Butynyloxy)tetrahydro-2H-pyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(3-Butynyloxy)tetrahydro-2H-pyran

Cat. No.: B147362

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for handling **2-(3-Butynyloxy)tetrahydro-2H-pyran** (CAS: 40365-61-5). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this chemical.

Chemical Identifier and Hazard Information:

Property	Value
IUPAC Name	2-(but-3-yn-1-yloxy)tetrahydro-2H-pyran
CAS Number	40365-61-5 [1]
Molecular Formula	C9H14O2 [1]
Molecular Weight	154.21 g/mol
Signal Word	Warning [2]
Hazard Statements	Combustible liquid. Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.

Personal Protective Equipment (PPE)

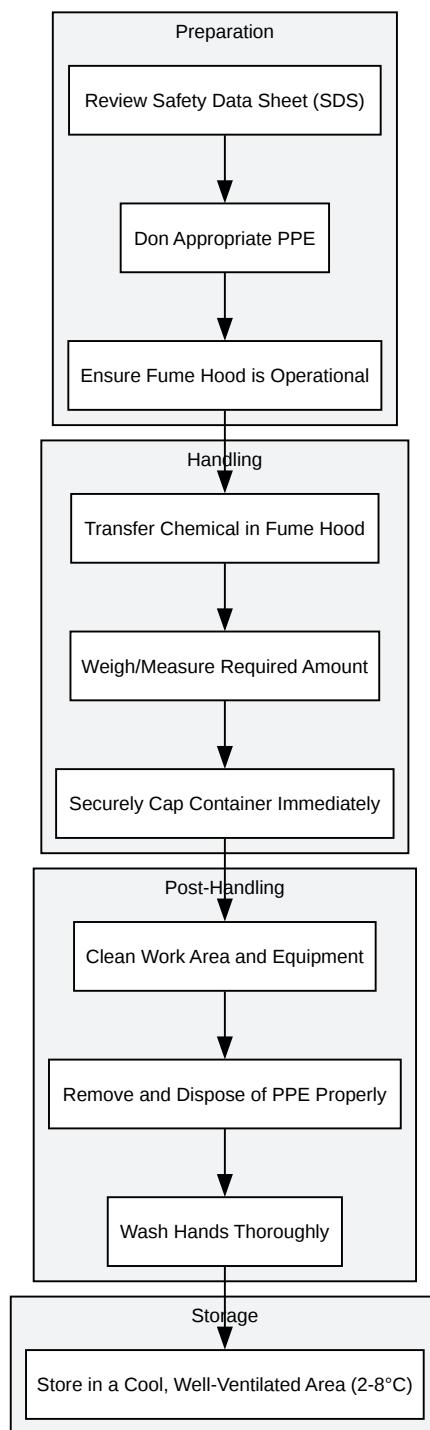
Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required protective gear.

PPE Category	Required Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended when handling larger quantities or when there is a risk of splashing. [3]	Must be worn at all times in the laboratory where the chemical is handled. [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, 0.4 mm). [5] A lab coat or chemical-resistant apron should be worn. [6]	Gloves should be inspected before use and disposed of properly after handling the chemical. [7] Contaminated clothing should be removed immediately and washed before reuse.
Respiratory Protection	Use only in a well-ventilated area, preferably in a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.	
Footwear	Closed-toe shoes are required. [3]	Sandals and other open-toed footwear are strictly prohibited in the laboratory. [4]

Operational Plan: Safe Handling Workflow

Adherence to a systematic workflow is crucial for minimizing risks during the handling of **2-(3-Butynyoxy)tetrahydro-2H-pyran**.

Safe Handling Workflow for 2-(3-Butynyoxy)tetrahydro-2H-pyran

[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2-(3-Butynyoxy)tetrahydro-2H-pyran**.

Emergency Procedures: First Aid

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

Proper disposal of **2-(3-Butynyloxy)tetrahydro-2H-pyran** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[1\]](#) The chemical should not be mixed with other waste.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and pipette tips, should be treated as hazardous waste and disposed of accordingly.

- Containers: Empty containers may retain product residue and should be handled as hazardous waste. Do not reuse empty containers.

Storage Plan

Proper storage is necessary to maintain the chemical's integrity and prevent hazardous situations.

Storage Condition	Requirement
Temperature	Store in a cool place. Recommended storage temperature is 2-8°C.
Ventilation	Store in a well-ventilated place.
Container	Keep container tightly closed.
Incompatible Materials	Keep away from heat, sparks, and open flames.
General	Store locked up. [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(3-BUTINYLOXY)TETRAHYDRO-2 H-PYRAN - Safety Data Sheet [chemicalbook.com]
- 2. 2-(3-Butynyloxy)tetrahydro-2H-pyran | C9H14O2 | CID 142440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. hazmatschool.com [hazmatschool.com]
- 4. m.youtube.com [m.youtube.com]
- 5. download.bASF.com [download.bASF.com]
- 6. glenresearch.com [glenresearch.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]

- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-(3-Butynyloxy)tetrahydro-2H-pyran]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147362#personal-protective-equipment-for-handling-2-3-butynyloxy-tetrahydro-2h-pyran>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com